Spectroscopic Profiling & Comparative Analysis: N-Allylbenzamide and Derivatives

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Compound of Interest

Compound Name:	*N-Allylbenzamide*
CAS No.:	*10283-95-1*
Cat. No.:	*B081786*

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Executive Summary

N-Allylbenzamide (NAB) serves as a critical scaffold in medicinal chemistry, particularly in the development of histone deacetylase (HDAC) inhibitors and isoquinoline synthesis. Its spectroscopic signature is defined by the interplay between the rigid benzamide core and the flexible, electron-rich allyl tail.

This guide objectively compares NAB against its saturated analog (N-propylbenzamide) and electronic derivatives (p-Chloro, p-Methoxy). We focus on the diagnostic spectral shifts caused by electronic perturbations and provide a validated synthesis-to-characterization workflow.

Chemical Identity & Synthesis Workflow

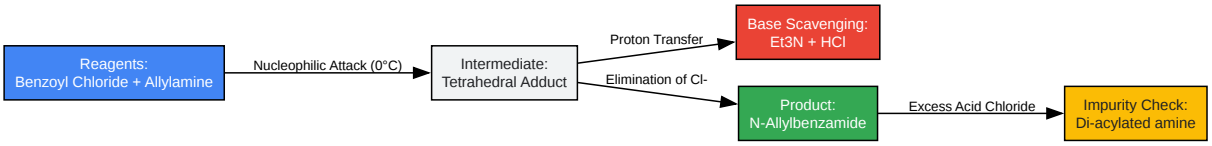
The synthesis of **N-allylbenzamide** typically proceeds via a nucleophilic acyl substitution (Schotten-Baumann conditions) or an anhydrous acylation. The choice of method impacts impurity profiles, particularly the formation of di-acylated byproducts.

Optimized Synthetic Protocol (Anhydrous)

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- Reagents: Benzoyl chloride (1.0 eq), Allylamine (1.1 eq), Triethylamine (1.2 eq), Dichloromethane (DCM).
- Procedure:
  - Dissolve allylamine and triethylamine in dry DCM at 0°C under
    .
  - Add benzoyl chloride dropwise (exothermic control is critical to prevent polymerization).
  - Warm to room temperature and stir for 4 hours.
  - Workup: Wash with 1M HCl (removes unreacted amine), then sat.
    (removes acid), then Brine.
  - Purification: Recrystallization from EtOH/Hexane or Flash Chromatography (EtOAc/Hexane).

Reaction Logic Diagram



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Figure 1:Mechanistic pathway for NAB synthesis highlighting the critical base-scavenging step to drive equilibrium.

Spectroscopic Characterization: The NAB Baseline

To accurately identify derivatives, one must first master the splitting patterns and peak positions of the parent compound.

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A. Infrared Spectroscopy (FT-IR)

The amide resonance (

) is the dominant feature. In NAB, the N-allyl group provides a specific olefinic signature often obscured in complex mixtures.

| Vibration Mode | Frequency (
) | Intensity | Diagnostic Note |
|---|---|---|---|
| N-H Stretch | 3280 - 3320 | Medium, Broad | Sensitive to H-bonding concentration. |
| C=O Stretch (Amide I) | 1630 - 1650 | Strong | Lower than ketones (1715) due to resonance. |
| N-H Bend (Amide II) | 1540 - 1560 | Medium | Characteristic of secondary amides. |
| C=C Stretch (Allyl) | 1640 - 1645 | Weak/Shoulder | Often overlaps with Amide I; look for shoulder. |
| =C-H Bend (oop) | 910 & 990 | Strong | Key differentiator from N-propyl analogs. |

B. Nuclear Magnetic Resonance (H NMR)

The allyl group creates a distinct "diagnostic triad" of signals.

- 6.30 - 6.80 (1H, br s): Amide N-H. Broadens with concentration; disappears with shake.
- 5.85 - 6.05 (1H, ddt): Allylic -CH=. The "multiplet of multiplets."
  - Splitting: Coupled to

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(

Hz) and terminal

(cis

, trans

).

- 5.10 - 5.30 (2H, m): Terminal =CH

  . Distinctive roof effect.

- 4.05 - 4.15 (2H, tt or dt):N-CH

  .

  - Note: Appears as a doublet of doublets or triplet depending on NH coupling resolution.

Comparative Analysis: Derivatives & Substituent Effects[1][2][3][4][5]

This section compares NAB against its derivatives to illustrate how structural changes propagate through the spectral data.

Comparison 1: The "Saturation Shift" (Allyl vs. Propyl)

Replacing the allyl group with a propyl group removes the

-system on the nitrogen tail.

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Feature	N-Allylbenzamide	N-Propylbenzamide	Mechanistic Insight
IR C=O	~1640	~1635	Allyl is slightly EWG (inductive), reducing amide resonance slightly compared to propyl.
1H NMR (N-CH2)	4.10	3.40	Major Shift. Allylic deshielding moves the peak downfield by ~0.7 ppm.
13C NMR (N-CH2)	~42.0 ppm	~41.5 ppm	Minimal change in carbon environment.

Comparison 2: Electronic Effects on the Benzene Ring (Hammett Correlation)

Substituents on the phenyl ring (

-position) alter the electron density of the carbonyl via resonance, shifting the C=O stretching frequency.

- Electron Donating Groups (EDG): e.g., p-Methoxy (-OMe).
  - Effect: Pushes electrons into the carbonyl.
  - Result: Increases single-bond character (

).
  - Spectral Shift:Lower C=O frequency (~1630

).
- Electron Withdrawing Groups (EWG): e.g., p-Nitro (-NO

) or p-Chloro (-Cl).

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- Effect: Pulls electrons from the carbonyl.
- Result: Restores double-bond character (

).
- Spectral Shift:Higher C=O frequency (~1660

).

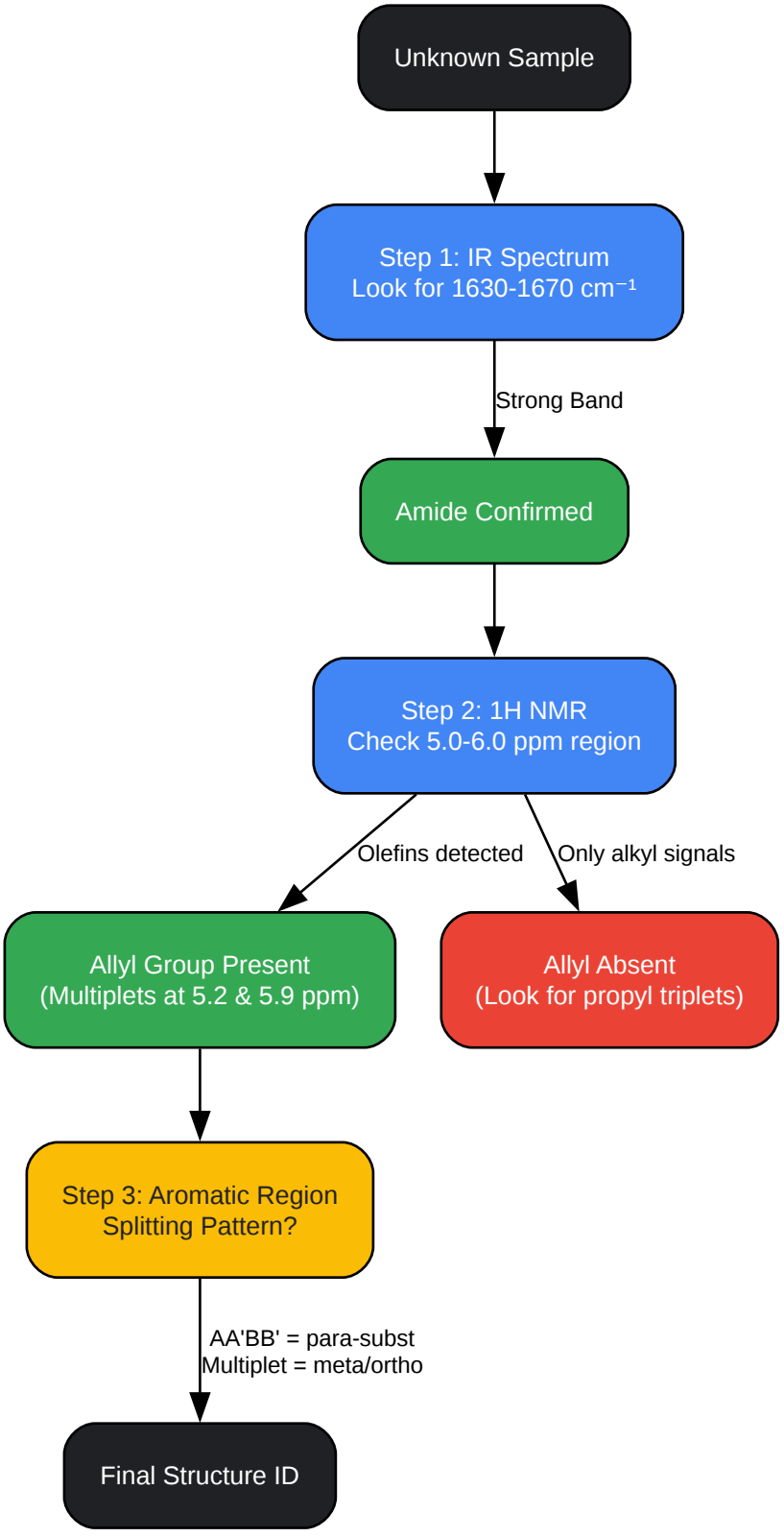
Comparative Data Table

Compound	Substituent ( )	IR ( )	1H NMR (ppm)
N-Allyl-4-methoxybenzamide	-0.27 (EDG)	1632	7.80 (Shielded)
N-Allylbenzamide (Parent)	0.00 (H)	1642	7.85
N-Allyl-4-chlorobenzamide	+0.23 (EWG)	1654	7.95 (Deshielded)
N-Allyl-4-nitrobenzamide	+0.78 (EWG)	1665	8.30 (Highly Deshielded)

Experimental Validation Workflow

Use the following logic flow to confirm the identity of a synthesized derivative.

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Figure 2:Decision tree for spectroscopic validation of **N-allylbenzamide** derivatives.

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